

Application of Methyl 2-Octynoate-d5 in Environmental Sample Analysis

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Compound of Interest

Compound Name: Methyl 2-Octynoate-d5

Cat. No.: B12370805

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Application Notes

Introduction

Methyl 2-octynoate is a synthetic fragrance ingredient used in a variety of consumer products, including perfumes, cosmetics, and air fresheners. Its widespread use raises concerns about its potential release into the environment and subsequent impact on ecosystems. As a result, sensitive and accurate analytical methods are required for the monitoring of methyl 2-octynoate in environmental matrices such as water, soil, and sediment. The use of a stable isotope-labeled internal standard, such as **Methyl 2-Octynoate-d5**, is crucial for achieving high accuracy and precision in quantitative analysis by mass spectrometry. This deuterated analog closely mimics the chemical and physical properties of the native analyte, allowing it to compensate for variations in sample preparation, extraction efficiency, and instrument response.

Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique that relies on the addition of a known amount of an isotopically labeled standard to a sample before analysis. In this case, **Methyl 2-Octynoate-d5** serves as the internal standard for the quantification of methyl 2-octynoate. The native (non-labeled) and the deuterated compounds co-elute during chromatographic separation and are detected by the mass spectrometer. Because the two compounds have slightly different masses, they can be distinguished and quantified independently. The ratio of the signal from the native analyte to that of the internal standard is

used to calculate the concentration of the analyte in the original sample. This method effectively corrects for sample loss during preparation and any matrix-induced signal suppression or enhancement, leading to highly reliable results.

Applications in Environmental Monitoring

The analytical protocols detailed below are designed for the quantification of methyl 2-octynoate in various environmental samples. These methods are essential for:

- **Environmental Fate and Transport Studies:** Understanding the persistence and mobility of methyl 2-octynoate in different environmental compartments.
- **Wastewater Treatment Efficacy:** Assessing the removal efficiency of this compound in municipal and industrial wastewater treatment plants.
- **Ecological Risk Assessment:** Determining the exposure levels of aquatic and terrestrial organisms to methyl 2-octynoate.
- **Regulatory Compliance:** Ensuring that the concentrations of methyl 2-octynoate in environmental discharges comply with regulatory limits.

Experimental Protocols

Analysis of Methyl 2-Octynoate in Water Samples

This protocol describes the determination of methyl 2-octynoate in water samples using solid-phase microextraction (SPME) followed by gas chromatography-mass spectrometry (GC-MS).

a. Sample Preparation and Extraction

- Collect water samples in pre-cleaned amber glass bottles.
- To a 10 mL aliquot of the water sample in a 20 mL headspace vial, add a magnetic stir bar.
- Spike the sample with a known concentration of **Methyl 2-Octynoate-d5** solution (e.g., 50 ng/mL).
- Add sodium chloride to the sample to achieve a concentration of 20% (w/v) to enhance the extraction efficiency.

- Seal the vial with a PTFE-lined septum and cap.
- Place the vial in a heating block at 100°C and allow it to equilibrate for 5 minutes while stirring.
- Expose a polydimethylsiloxane/divinylbenzene (PDMS/DVB) SPME fiber to the headspace of the sample for 30 minutes at 100°C with continuous stirring.
- After extraction, retract the fiber into the needle and immediately introduce it into the GC injector for thermal desorption.

b. GC-MS Analysis

- Gas Chromatograph (GC):
 - Injector: Splitless mode, 250°C.
 - Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp to 150°C at 10°C/min.
 - Ramp to 280°C at 20°C/min, hold for 5 minutes.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor (suggested):
 - Methyl 2-octynoate: m/z 154 (molecular ion), 123, 95.

- **Methyl 2-Octynoate-d5**: m/z 159 (molecular ion), 128, 100.

- Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.

c. Quantification

A calibration curve is constructed by analyzing a series of standards containing known concentrations of methyl 2-octynoate and a constant concentration of **Methyl 2-Octynoate-d5**. The concentration of the analyte in the samples is determined by interpolating the ratio of the analyte peak area to the internal standard peak area against the calibration curve.

Analysis of Methyl 2-Octynoate in Soil and Sediment Samples

This protocol outlines the determination of methyl 2-octynoate in soil and sediment samples using pressurized liquid extraction (PLE) followed by GC-MS.

a. Sample Preparation and Extraction

- Air-dry the soil or sediment sample and sieve it through a 2 mm mesh to remove large debris.
- Weigh 10 g of the homogenized sample and mix it with 5 g of diatomaceous earth.
- Spike the sample with a known amount of **Methyl 2-Octynoate-d5** solution.
- Pack the mixture into a stainless steel extraction cell.
- Perform pressurized liquid extraction with the following conditions:
 - Solvent: Dichloromethane.
 - Temperature: 100°C.
 - Pressure: 1500 psi.

- Static Time: 10 minutes (2 cycles).
- Collect the extract and concentrate it to approximately 1 mL using a gentle stream of nitrogen.
- The extract can be further cleaned up using solid-phase extraction (SPE) with a silica gel cartridge if necessary.

b. GC-MS Analysis

The GC-MS parameters are the same as described in the protocol for water analysis.

c. Quantification

Quantification is performed using the same internal standard calibration method as described for water analysis.

Data Presentation

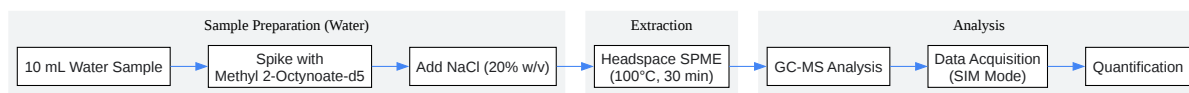
Table 1: GC-MS Parameters for the Analysis of Methyl 2-Octynoate

Parameter	Value
GC System	
Injector Mode	Splitless
Injector Temperature	250°C
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm)
Carrier Gas	Helium (1.0 mL/min)
Oven Program	50°C (2 min), then 10°C/min to 150°C, then 20°C/min to 280°C (5 min)
MS System	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Transfer Line Temp.	280°C
Ion Source Temp.	230°C

Table 2: Selected Ions for Monitoring in SIM Mode

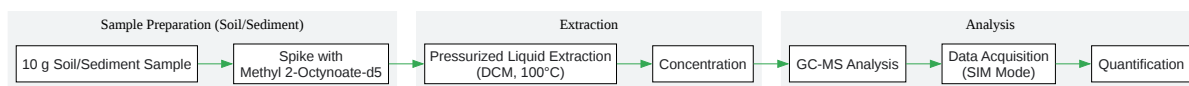
Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Methyl 2-octynoate	154	123	95
Methyl 2-Octynoate-d5	159	128	100

Visualizations



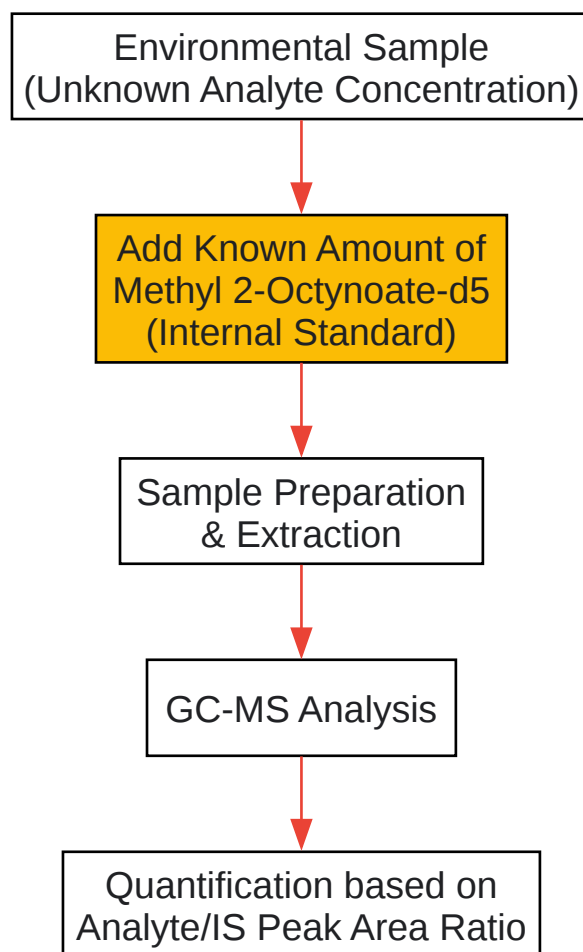
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Caption: Workflow for the analysis of Methyl 2-Octynoate in water samples.



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Caption: Workflow for the analysis of Methyl 2-Octynoate in soil and sediment samples.



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Caption: Principle of Isotope Dilution Mass Spectrometry (IDMS).

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